

commercial suppliers of 2,2'-Dibromo-5,5'-dinitrobiphenyl

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Compound of Interest

Compound Name: 2,2'-Dibromo-5,5'-dinitrobiphenyl

Cat. No.: B1355337

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Technical Guide: 2,2'-Dibromo-5,5'-dinitrobiphenyl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,2'-Dibromo-5,5'-dinitrobiphenyl**, a halogenated nitroaromatic compound. The information is intended for professionals in research and development, particularly those in the fields of organic synthesis and medicinal chemistry.

Compound Identification and Properties

2,2'-Dibromo-5,5'-dinitrobiphenyl is a biphenyl core functionalized with bromine and nitro groups at specific positions. The presence of both electron-withdrawing nitro groups and reactive bromine atoms makes it a potentially useful intermediate in organic synthesis.

Table 1: Physicochemical Properties of **2,2'-Dibromo-5,5'-dinitrobiphenyl**

Property	Value	Source
CAS Number	52026-22-9	[1]
Molecular Formula	C ₁₂ H ₆ Br ₂ N ₂ O ₄	[1]
Molecular Weight	402.00 g/mol	Inferred
Appearance	Likely a yellow to brown solid	Inferred

Commercial Availability

2,2'-Dibromo-5,5'-dinitrobiphenyl is available from a limited number of specialized chemical suppliers. Researchers should inquire directly with these vendors for current stock, purity, and pricing information.

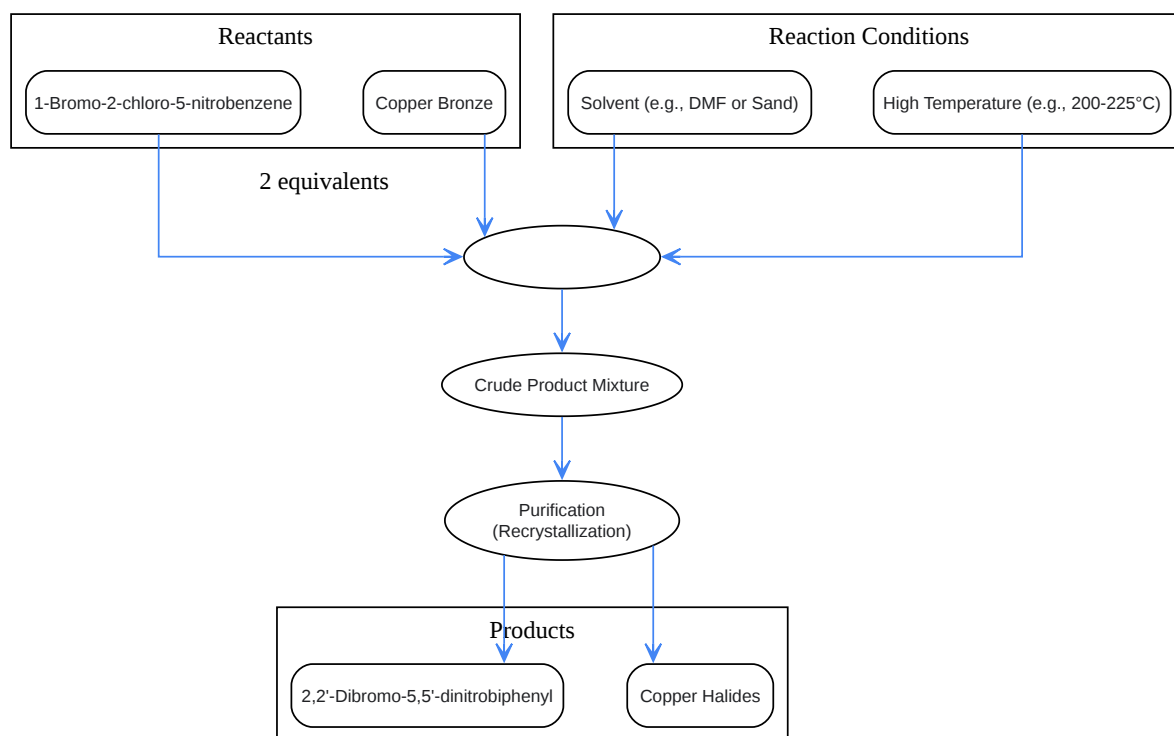
Table 2: Commercial Suppliers of **2,2'-Dibromo-5,5'-dinitrobiphenyl**

Supplier	Product Code/CAS No.	Notes
A2B Chem	AZ14787	CAS: 52026-22-9[1]
Hubei Changfu Chemical Co., Ltd.	52026-22-9	Audited Supplier

Synthesis Methodology: Proposed Experimental Protocol

While a specific, peer-reviewed synthesis protocol for **2,2'-Dibromo-5,5'-dinitrobiphenyl** is not readily available in the surveyed literature, a plausible route is via an Ullmann coupling reaction. This method is well-established for the synthesis of symmetric biaryls, including structurally similar dinitrobiphenyls.[2][3] The following is a detailed, hypothetical protocol based on established procedures for analogous compounds.[4][5]

Reaction Scheme:



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Caption: Proposed synthetic workflow for **2,2'-Dibromo-5,5'-dinitrobiphenyl**.

Materials and Reagents:

- 1-Bromo-2-chloro-5-nitrobenzene (Starting Material)
- Copper bronze, activated
- High-boiling solvent (e.g., Dimethylformamide - DMF) or sand

- Ethanol (for recrystallization)
- Activated carbon (e.g., Norit)
- Hydrochloric acid
- Acetone
- Standard laboratory glassware for high-temperature reactions, including a round-bottom flask, mechanical stirrer, and condenser.

Experimental Procedure:

- **Activation of Copper Bronze (Optional but Recommended):** To improve the consistency of the Ullmann reaction, it is advisable to activate the copper bronze.^[4] This can be achieved by stirring the copper bronze in a 2% solution of iodine in acetone for 5-10 minutes. The activated copper is then filtered, washed with a 1:1 solution of concentrated hydrochloric acid in acetone to remove copper iodide, and finally washed with acetone and dried.^[4]
- **Reaction Setup:** In a round-bottom flask equipped with a mechanical stirrer and a condenser, add the starting material, 1-bromo-2-chloro-5-nitrobenzene, and an equal or greater weight of sand (if performing a solvent-free reaction) or an appropriate volume of DMF.
- **Ullmann Coupling:** Heat the mixture to a high temperature, typically in the range of 215-225°C, using an oil bath.^[4] Slowly add the activated copper bronze to the heated and stirred mixture over a period of about one hour.
- **Reaction Monitoring:** Maintain the reaction temperature and continue stirring for an additional 1.5 to 2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up and Isolation:**
 - If the reaction is performed with sand, the hot mixture can be poured into a beaker containing more sand and stirred to form small clumps, which are then broken up after cooling.^[4]

- The product is then extracted from the solid mixture by boiling with multiple portions of ethanol.[4]
- If DMF is used as a solvent, the reaction mixture is cooled, and the product is precipitated by the addition of water.
- Purification:
 - The crude product obtained from the ethanol extracts or precipitation is collected by filtration.
 - For further purification, the crude solid is dissolved in hot ethanol, treated with activated carbon to remove colored impurities, and filtered while hot.[4]
 - The filtrate is then cooled in an ice bath to induce crystallization of the purified **2,2'-Dibromo-5,5'-dinitrobiphenyl**.
 - The crystals are collected by filtration, washed with cold ethanol, and dried. A second crop of crystals may be obtained by concentrating the mother liquor.

Applications and Role in Research and Development

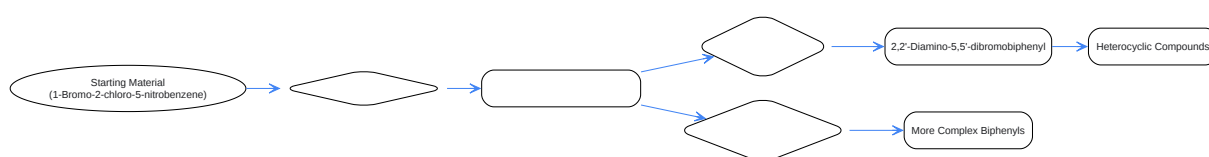
Information regarding the direct application of **2,2'-Dibromo-5,5'-dinitrobiphenyl** in drug development or its involvement in specific biological signaling pathways is currently limited in publicly available scientific literature.

Its primary known utility is as a chemical intermediate. For instance, it has been identified as an intermediate in the synthesis of PBB 52, a type of polybrominated biphenyl. The presence of nitro and bromo functionalities suggests its potential as a precursor for the synthesis of more complex molecules through reactions such as:

- Reduction of the nitro groups to form the corresponding diamine, which can then be used in the synthesis of heterocyclic compounds.
- Cross-coupling reactions (e.g., Suzuki, Stille) at the C-Br positions to introduce new carbon-carbon bonds.

Conclusion

2,2'-Dibromo-5,5'-dinitrophenyl is a specialized chemical intermediate with potential applications in organic synthesis. While its direct biological activity is not well-documented, its structure provides a platform for the synthesis of more complex molecules. The proposed Ullmann coupling protocol offers a viable route for its laboratory-scale preparation. Further research is needed to explore the full potential of this compound and its derivatives in medicinal chemistry and materials science.



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Caption: Potential synthetic pathways originating from **2,2'-Dibromo-5,5'-dinitrophenyl**.

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